

Molecular structure of 2,2-Diethoxyethanethioamide

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Compound of Interest

Compound Name: 2,2-Diethoxyethanethioamide

Cat. No.: B055322

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An In-Depth Technical Guide on the Molecular Structure of **2,2-Diethoxyethanethioamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure and physicochemical properties of **2,2-Diethoxyethanethioamide**. While experimental data for this specific compound is limited, this document compiles predicted data based on established chemical principles and analogous structures. It includes detailed, generalized experimental protocols for its synthesis and characterization using modern spectroscopic techniques. Furthermore, this guide discusses the potential biological significance of the thioamide functional group, offering a basis for future research and drug development applications.

Introduction

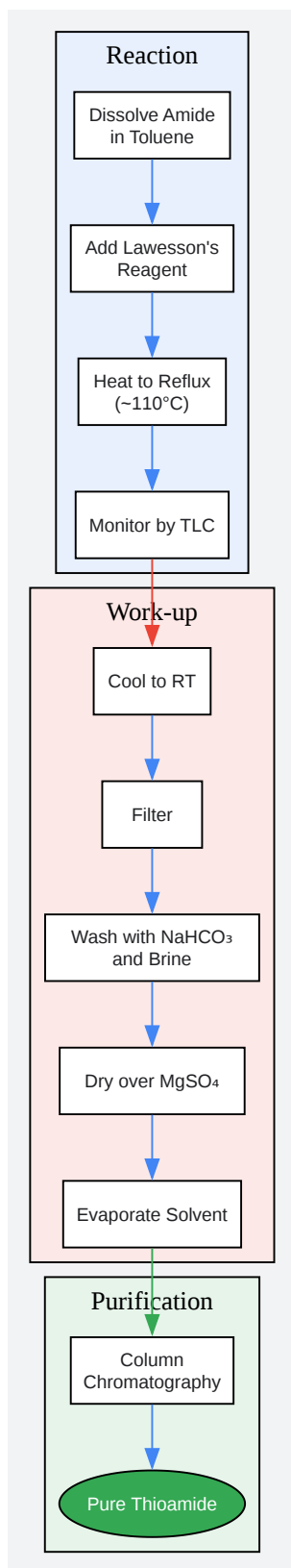
2,2-Diethoxyethanethioamide is an organic compound featuring a thioamide functional group. Thioamides are sulfur analogs of amides where the carbonyl oxygen is replaced by a sulfur atom. This substitution significantly alters the electronic and steric properties of the molecule, influencing its chemical reactivity, hydrogen bonding capabilities, and stability.^[1] Thioamides are recognized as important structural motifs in a range of biologically active compounds and serve as versatile intermediates in organic synthesis.^{[2][3]} The presence of the diethyl acetal group further adds to its unique chemical character. This guide aims to provide a detailed

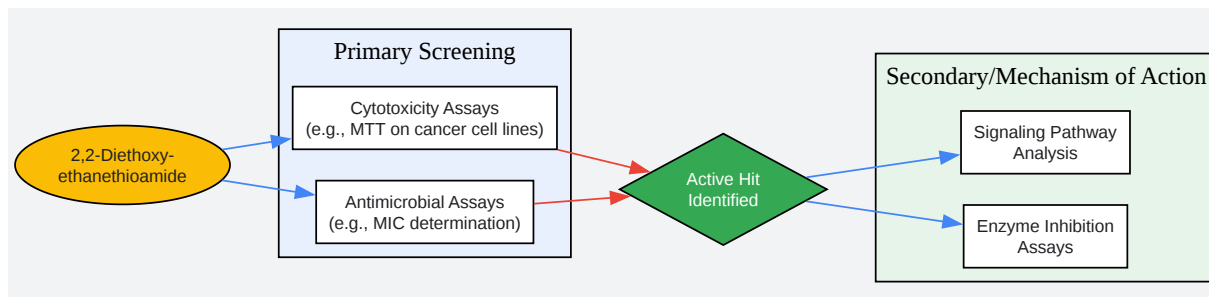
theoretical framework for understanding the molecular structure and properties of **2,2-Diethoxyethanethioamide** to facilitate further research.

Molecular Structure and Physicochemical Properties

The molecular structure of **2,2-Diethoxyethanethioamide** can be explicitly determined from its name. The core is a two-carbon ethanethioamide backbone. A thioamide group ($-\text{C}(=\text{S})\text{NH}_2$) is attached to one carbon, and two ethoxy groups ($-\text{OCH}_2\text{CH}_3$) are attached to the second carbon, forming a diethyl acetal.

Visualization of Molecular Structure





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